

Cinnamyl Alcohol: A Technical Guide to Solubility in Aqueous and Organic Media

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cinnamyl Alcohol

Cat. No.: B053735

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cinnamyl alcohol ((2E)-3-phenylprop-2-en-1-ol) is a naturally occurring aromatic alcohol with a characteristic sweet, balsamic, and hyacinth-like odor. It is widely utilized in the fragrance, flavor, and pharmaceutical industries. A thorough understanding of its solubility characteristics in various solvents is paramount for its effective formulation, application, and for the development of novel drug delivery systems. This technical guide provides an in-depth analysis of the solubility of **cinnamyl alcohol** in water and a range of organic solvents, supported by quantitative data, detailed experimental protocols, and visual representations of key concepts.

Core Concepts in Cinnamyl Alcohol Solubility

The solubility of **cinnamyl alcohol** is governed by its molecular structure, which features a nonpolar phenyl group and a relatively polar hydroxyl (-OH) group. This amphiphilic nature dictates its solubility behavior, generally adhering to the principle of "like dissolves like."

- **In Polar Solvents (e.g., Water):** The presence of the hydroxyl group allows for hydrogen bonding with polar solvent molecules. However, the large, nonpolar phenyl group disrupts the strong hydrogen-bonding network of water, leading to limited solubility.
- **In Nonpolar and Moderately Polar Organic Solvents:** The phenyl group interacts favorably with the nonpolar regions of organic solvents through van der Waals forces. The hydroxyl

group also contributes to interactions with polar functional groups of the solvent. This dual interaction capability results in significantly higher solubility in most organic solvents compared to water.

Quantitative Solubility Data

The following tables summarize the quantitative solubility of **cinnamyl alcohol** in water and various organic solvents. The data is compiled from peer-reviewed scientific literature and chemical databases.

Table 1: Solubility of **Cinnamyl Alcohol** in Water

Temperature (°C)	Solubility (g/100 mL)	Reference
20	0.18	[1]

Table 2: Mole Fraction Solubility (x) of trans-**Cinnamyl Alcohol** in Various Organic Solvents at Different Temperatures (K)

Solvent	278.15 K	283.15 K	288.15 K	293.15 K
Methanol	0.3582	0.4231	0.4965	0.5781
Ethanol	0.2845	0.3412	0.4063	0.4795
n-Propanol	0.2451	0.2963	0.3548	0.4201
Isopropyl alcohol	0.2134	0.2598	0.3125	0.3711
n-Butyl alcohol	0.2011	0.2452	0.2951	0.3503
Isobutyl alcohol	0.1754	0.2145	0.2589	0.3081
sec-Butyl alcohol	0.1899	0.2311	0.2778	0.3296
Acetone	0.3122	0.3754	0.4476	0.5283
Methyl acetate	0.2678	0.3251	0.3899	0.4617
Ethyl acetate	0.2301	0.2799	0.3365	0.3994
n-Hexane	0.0098	0.0123	0.0152	0.0185

Data extracted from: Si Li, et al., "Determination and Correlation of Solubility and Thermodynamic Properties of trans-**Cinnamyl Alcohol** in Pure and Binary Solvents from 253.15 K to 293.15 K," Journal of Chemical & Engineering Data, 2018, 63 (1), pp 77–88.

Table 3: Qualitative Solubility of **Cinnamyl Alcohol** in Other Organic Solvents at Ambient Temperature

Solvent	Qualitative Solubility	Reference
Diethyl Ether	Freely Soluble	[2]
Dichloromethane	Soluble	[3]
Chloroform	Soluble	[2]
Glycerol	Soluble	[2]

Experimental Protocols

The quantitative solubility data presented in this guide are primarily determined using the gravimetric method. The following is a detailed protocol for this experimental technique.

Gravimetric Method for Solubility Determination

Objective: To determine the equilibrium solubility of **cinnamyl alcohol** in a given solvent at a specific temperature.

Materials and Apparatus:

- **Cinnamyl alcohol** (high purity)
- Solvent of interest (analytical grade)
- Analytical balance (± 0.0001 g)
- Isothermal shaker bath or magnetic stirrer with temperature control
- Saturated solution filtration apparatus (e.g., syringe with a microporous filter)

- Pre-weighed weighing bottles or vials
- Drying oven

Procedure:

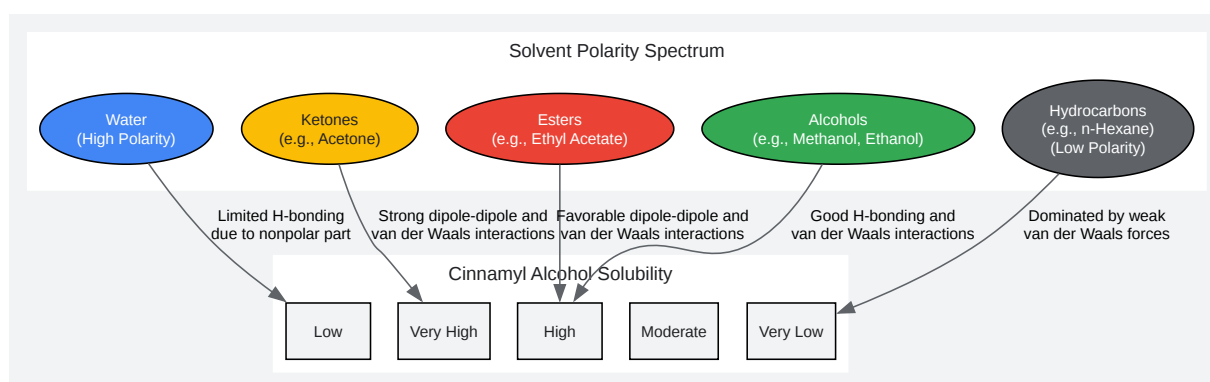
- Preparation of Saturated Solution:
 - An excess amount of **cinnamyl alcohol** is added to a known volume of the solvent in a sealed container (e.g., a screw-cap vial or flask).
 - The container is placed in an isothermal shaker bath set to the desired temperature.
 - The mixture is agitated for a sufficient time to ensure equilibrium is reached (typically 24-48 hours). The presence of undissolved solid **cinnamyl alcohol** confirms saturation.
- Sample Withdrawal and Filtration:
 - After the equilibration period, agitation is stopped, and the solution is allowed to stand undisturbed for a period to allow the excess solid to settle.
 - A sample of the supernatant is carefully withdrawn using a pre-heated (to the experimental temperature) syringe.
 - The syringe is immediately fitted with a microporous filter (e.g., 0.45 μm PTFE), and the clear saturated solution is dispensed into a pre-weighed, dry weighing bottle.
- Gravimetric Analysis:
 - The weighing bottle containing the saturated solution is immediately sealed and weighed to determine the total mass of the solution.
 - The weighing bottle is then unsealed and placed in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **cinnamyl alcohol** (e.g., 60-80°C).
 - The sample is dried to a constant weight.

- The final weight of the weighing bottle containing the dried **cinnamyl alcohol** is recorded.
- Calculation of Solubility:
 - The mass of the solvent is calculated by subtracting the mass of the dried **cinnamyl alcohol** from the total mass of the solution.
 - The solubility is then expressed in the desired units, such as grams of solute per 100 mL of solvent or mole fraction.

Visualizing Solubility Relationships

Solvent Polarity and Cinnamyl Alcohol Solubility

The following diagram illustrates the general relationship between the polarity of the solvent and the solubility of **cinnamyl alcohol**. As solvent polarity moves from highly polar (like water) to moderately polar and nonpolar, the solubility of **cinnamyl alcohol** generally increases, with a peak in solubility observed in moderately polar solvents that can effectively interact with both the phenyl and hydroxyl moieties of the molecule.

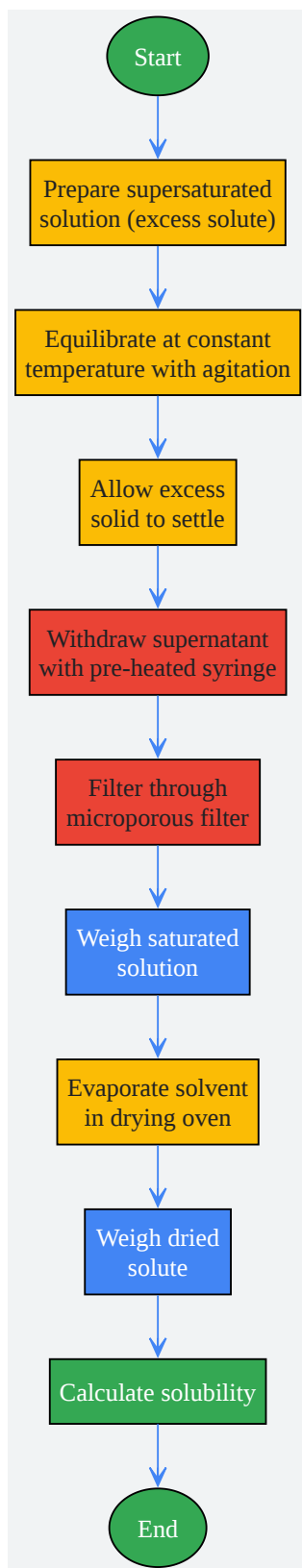


[Click to download full resolution via product page](#)

Caption: Relationship between solvent polarity and **cinnamyl alcohol** solubility.

Experimental Workflow for Gravimetric Solubility Determination

The diagram below outlines the key steps in the experimental workflow for determining the solubility of **cinnamyl alcohol** using the gravimetric method.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for gravimetric solubility determination.

Conclusion

The solubility of **cinnamyl alcohol** is a critical parameter for its application across various scientific and industrial fields. Its amphiphilic nature results in limited solubility in water and high solubility in a wide range of organic solvents. This technical guide provides a comprehensive overview of its solubility, supported by quantitative data and detailed experimental methodologies. The provided information serves as a valuable resource for researchers and professionals in formulation development, quality control, and chemical synthesis involving **cinnamyl alcohol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Thermo Scientific Chemicals [chemicals.thermofisher.kr]
- 2. Cinnamyl Alcohol | C₉H₁₀O | CID 5315892 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Cinnamyl alcohol - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Cinnamyl Alcohol: A Technical Guide to Solubility in Aqueous and Organic Media]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b053735#cinnamyl-alcohol-solubility-in-water-vs-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com